

# Gibberellic Acid-d2: Ein unverzichtbares Werkzeug zur Aufklärung der Gibberellin-Signalwege

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Gibberellic acid-d2*

Cat. No.: *B15140759*

[Get Quote](#)

Anwendungshinweise und Protokolle für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Gibberellinsäure-d2 (GA-d2), eine mit Deuterium markierte Form der Gibberellinsäure, ist zu einem unverzichtbaren Instrument für die Untersuchung der komplexen Signalwege von Gibberellin (GA) in Pflanzen geworden. Ihre chemische Ähnlichkeit mit der endogenen Gibberellinsäure in Verbindung mit ihrem höheren Molekulargewicht ermöglicht eine präzise Quantifizierung und Verfolgung, was sie für eine Vielzahl von Forschungsanwendungen von unschätzbarem Wert macht. Diese Anwendungs- und Protokollhinweise bieten einen detaillierten Überblick über den Einsatz von Gibberellinsäure-d2 in der Gibberellin-Forschung, einschließlich detaillierter Versuchsprotokolle und Datenpräsentationen.

## Anwendungsbereiche

Gibberellinsäure-d2 dient als robuster interner Standard bei quantitativen Analysen von Gibberellinen mittels Massenspektrometrie (MS). Aufgrund ihrer ähnlichen chemischen Eigenschaften wie die endogenen GAs, aber ihres unterschiedlichen Molekulargewichts, kann sie Proben vor der Extraktion und Reinigung zugesetzt werden. Dies ermöglicht eine genaue Quantifizierung der endogenen GA-Konzentrationen, da Verluste während der Probenvorbereitung korrigiert werden können.

Darüber hinaus wird Gibberellinsäure-d2 in Stoffwechselstudien eingesetzt, um den Metabolismus von exogen zugeführter Gibberellinsäure in pflanzlichen Geweben zu verfolgen. Durch die Analyse der Metaboliten von GA-d2 können Forscher die an der GA-Biosynthese und -Inaktivierung beteiligten Enzyme und Stoffwechselwege identifizieren. Schließlich kann radioaktiv markiertes GA-d2 in Rezeptor-Bindungs-Assays verwendet werden, um die Bindungsaffinität von Gibberellinen an ihre Rezeptoren zu untersuchen und die Kinetik der Rezeptor-Ligand-Interaktion zu charakterisieren.

## Quantitative Datenanalyse

Die Verwendung von Gibberellinsäure-d2 als interner Standard ermöglicht die genaue Bestimmung der Konzentrationen verschiedener Gibberelline in unterschiedlichen pflanzlichen Geweben und unter verschiedenen experimentellen Bedingungen. Die folgende Tabelle fasst repräsentative quantitative Daten aus Studien zusammen, in denen Deuterium-markierte Gibberelline zur Quantifizierung endogener GAs in Keimlingen von Zea mays (Mais) verwendet wurden.[\[1\]](#)[\[2\]](#)

Gibberellin	Genotyp	Konzentration (ng/100g Frischgewicht)
GA1	Normal	1.5 ± 0.3
dwarf-1		0.23 ± 0.05
GA20	Normal	3.2 ± 0.6
dwarf-1		45.1 ± 8.2
GA29	Normal	12.5 ± 2.1
dwarf-1		155.4 ± 25.8

Tabelle 1: Konzentrationen endogener Gibberelline in vegetativen Sprossen von normalen und Zerg-1-Mutanten von Zea mays. Die Daten zeigen eine Akkumulation von GA20 und GA29 in der dwarf-1-Mutante, was auf einen Block in der Umwandlung von GA20 zu GA1 hindeutet.[\[1\]](#)[\[2\]](#)

## Experimentelle Protokolle

# Protokoll 1: Quantitative Analyse von Gibberellinen mittels GC-MS mit Gibberellinsäure-d2 als internem Standard

Dieses Protokoll beschreibt die Extraktion, Reinigung und Quantifizierung von Gibberellinen aus pflanzlichem Gewebe unter Verwendung von Gaschromatographie-Massenspektrometrie (GC-MS) und Gibberellinsäure-d2 als internem Standard.

## Materialien:

- Pflanzliches Gewebe (z. B. Blätter, Sprosse, Wurzeln)
- Gibberellinsäure-d2 (als interner Standard)
- Extraktionspuffer (z. B. 80% Methanol mit 0,02% Diethyldithiocarbamat)
- Feste Phase Extraktionssäulen (SPE) (z. B. C18 und Kieselgel)
- Derivatisierungsmittel (z. B. N-Methyl-N-(trimethylsilyl)trifluoracetamid, MSTFA)
- Gaschromatograph-Massenspektrometer (GC-MS)

## Prozedur:

- Homogenisierung: Das pflanzliche Gewebe wird in flüssigem Stickstoff pulverisiert und in einem vorgekühlten Mörser homogenisiert.
- Zugabe des internen Standards: Eine bekannte Menge an Gibberellinsäure-d2 wird der homogenisierten Probe zugesetzt.
- Extraktion: Die Probe wird mit dem Extraktionspuffer versetzt und über Nacht bei 4°C inkubiert.
- Zentrifugation und Aufreinigung: Die Probe wird zentrifugiert und der Überstand wird gesammelt. Der Überstand wird durch eine C18-SPE-Säule geleitet, um hydrophobe Verunreinigungen zu entfernen.

- Weitere Reinigung: Die eluierte Fraktion wird weiter auf einer Kieselgel-SPE-Säule gereinigt.
- Derivatisierung: Die gereinigte Probe wird getrocknet und mit MSTFA derivatisiert, um die Flüchtigkeit der Gibberelline für die GC-Analyse zu erhöhen.
- GC-MS-Analyse: Die derivatisierte Probe wird in den GC-MS injiziert. Die Gibberelline werden basierend auf ihren Retentionszeiten und Massenspektren identifiziert und quantifiziert. Die Konzentration der endogenen Gibberelline wird durch den Vergleich der Peakflächen der endogenen GAs mit der Peakfläche des internen Standards (Gibberellinsäure-d2) berechnet.

## Protokoll 2: Untersuchung des Gibberellin-Metabolismus mit Gibberellinsäure-d2

Dieses Protokoll beschreibt die Verwendung von Gibberellinsäure-d2 zur Untersuchung des Metabolismus von exogen zugeführter Gibberellinsäure in Pflanzen.

### Materialien:

- Pflanzen oder pflanzliche Gewebe
- Gibberellinsäure-d2-Lösung
- Extraktions- und Reinigungsmaterialien (wie in Protokoll 1 beschrieben)
- Flüssigchromatographie-Massenspektrometrie (LC-MS) oder GC-MS

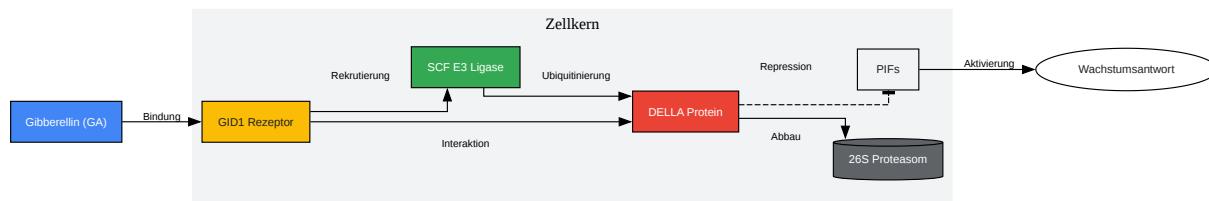
### Prozedur:

- Applikation von Gibberellinsäure-d2: Eine definierte Menge an Gibberellinsäure-d2-Lösung wird auf die Pflanzen oder das Gewebe aufgetragen.
- Inkubation: Die Pflanzen oder Gewebe werden für einen bestimmten Zeitraum inkubiert, um den Metabolismus der Gibberellinsäure-d2 zu ermöglichen.
- Probenahme und Extraktion: Zu verschiedenen Zeitpunkten werden Proben entnommen und die Gibberelline wie in Protokoll 1 beschrieben extrahiert und aufgereinigt.

- Analyse der Metaboliten: Die Extrakte werden mittels LC-MS oder GC-MS analysiert, um die Metaboliten der Gibberellinsäure-d2 zu identifizieren und zu quantifizieren. Die Identifizierung erfolgt durch den Vergleich der Massenspektren mit bekannten Gibberellin-Metaboliten.

## Visualisierungen

Die folgenden Diagramme veranschaulichen den Gibberellin-Signalweg und einen typischen experimentellen Arbeitsablauf für die quantitative Analyse von Gibberellinen.



[Click to download full resolution via product page](#)

Abbildung 1: Vereinfachter Gibberellin-Signalweg.

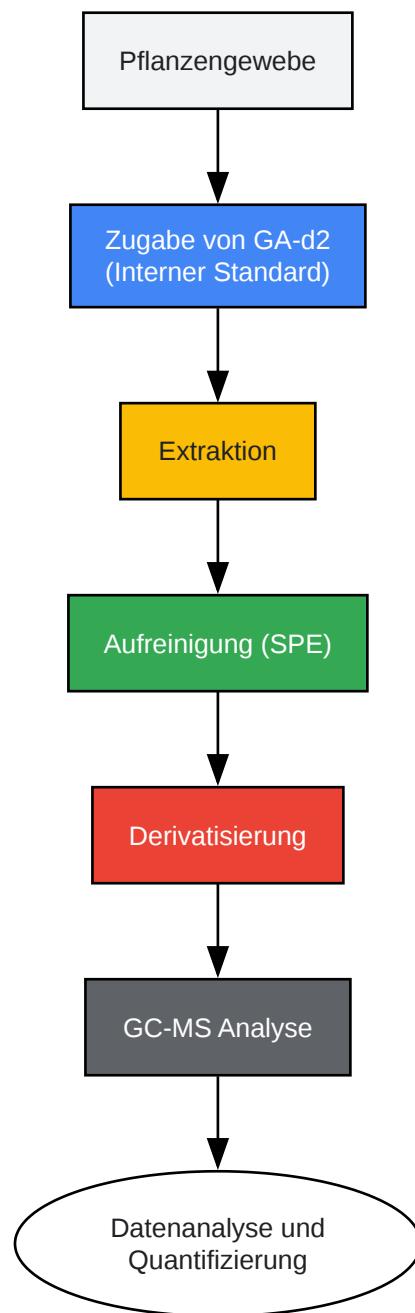
[Click to download full resolution via product page](#)

Abbildung 2: Arbeitsablauf für die quantitative GA-Analyse.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Qualitative and Quantitative Analyses of Gibberellins in Vegetative Shoots of Normal, dwarf-1, dwarf-2, dwarf-3, and dwarf-5 Seedlings of Zea mays L - PMC  
[pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Gibberellic Acid-d2: Ein unverzichtbares Werkzeug zur Aufklärung der Gibberellin-Signalwege]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15140759#gibberellic-acid-d2-in-studying-gibberellin-signaling-pathways]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)